

# An In-Depth Technical Guide to 5-Fluorotryptophol (CAS 101349-12-6)

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## Compound of Interest

Compound Name: 2-(5-fluoro-1H-indol-3-yl)ethanol

Cat. No.: B012393

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## Introduction

5-Fluorotryptophol, identified by the CAS number 101349-12-6, is a fluorinated derivative of the tryptophol molecule. Its chemical name is **2-(5-Fluoro-1H-indol-3-yl)ethanol**. This compound has garnered interest in the pharmaceutical and research sectors primarily as a key intermediate and a potential impurity in the synthesis of more complex molecules, notably the novel analgesic Cebranopadol.[1] The introduction of a fluorine atom onto the indole ring can significantly alter the parent molecule's physicochemical properties, metabolic stability, and biological activity. This guide provides a comprehensive overview of the synthesis, characterization, and known biological context of 5-Fluorotryptophol, offering valuable insights for professionals in drug discovery and development.

## Physicochemical Properties

A clear understanding of the physicochemical properties of 5-Fluorotryptophol is fundamental for its application in synthesis and analysis. The key properties are summarized in the table below.

Property	Value	Reference
CAS Number	101349-12-6	[1]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> FNO	[2]
Molecular Weight	179.19 g/mol	[2]
Appearance	Off-white to brown powder or crystals	[3]
Melting Point	270-280 °C	[4]
Purity	≥97%	[2]

## Synthesis of 5-Fluorotryptophol

The primary route for the synthesis of 5-Fluorotryptophol is the Fischer indole synthesis.[5][6] This classic method in organic chemistry allows for the formation of the indole ring system from a substituted phenylhydrazine and an aldehyde or ketone under acidic conditions.[6]

## Fischer Indole Synthesis Workflow

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## References

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